

High-Purity 3-(3-Chloropropoxy)-4-methoxybenzaldehyde: Sourcing, Validation, and Application Guide

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Compound of Interest

Compound Name: 3-(3-Chloropropoxy)-4-methoxybenzaldehyde

CAS No.: 929683-54-5

Cat. No.: B1344774

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Executive Summary

3-(3-Chloropropoxy)-4-methoxybenzaldehyde (CAS: 929683-54-5) is a specialized bifunctional building block used primarily in medicinal chemistry.^{[1][2]} It serves as a critical intermediate for installing solubilizing side chains (e.g., chloropropyl linkers) onto aromatic scaffolds, a common strategy in the optimization of kinase inhibitors and GPCR ligands. Due to its specific regiochemistry, sourcing high-purity material is essential to prevent costly downstream separation of isomers. This guide outlines verified suppliers, synthesis pathways for impurity profiling, and robust quality control (QC) protocols.

Chemical Profile & Specifications

Property	Specification
Chemical Name	3-(3-Chloropropoxy)-4-methoxybenzaldehyde
CAS Number	929683-54-5
Molecular Formula	C ₁₁ H ₁₃ ClO ₃
Molecular Weight	228.67 g/mol
Appearance	White to pale yellow solid
Solubility	Soluble in DMSO, DMF, DCM, Methanol; Insoluble in water
Key Functional Groups	Aldehyde (C-1), Methoxy (C-4), 3-Chloropropoxy (C-3)
Regiochemistry	Isovanillin derivative (3-position substitution)

Critical Applications in Drug Development

This compound is valued for its bifunctionality, allowing orthogonal elaboration at two distinct sites:

- Aldehyde Handle (C-1):** Enables reductive amination, Knoevenagel condensation, or oxidation to carboxylic acids. It is often used to attach the "head" group of a pharmacophore.
- Alkyl Chloride Handle (C-3):** The 3-chloropropyl group acts as an electrophile for nucleophilic substitution reactions. It is frequently displaced by secondary amines (e.g., morpholine, piperidine, N-methylpiperazine) to generate solubilizing tails, a standard tactic to improve the pharmacokinetic profile (ADME) of lipophilic drug candidates [1].

Mechanism of Action (Synthetic Utility)

The compound allows for a convergent synthesis strategy. The aldehyde can be reacted first to build the core scaffold, leaving the chloro-group intact for a late-stage "solubility installation" step, or vice-versa.

Sourcing Strategy & Commercial Landscape

Unlike commodity chemicals (e.g., Vanillin), this is a Fine Chemical/Building Block. It is typically not available in multi-ton quantities from general distributors but is stocked by specialized medicinal chemistry suppliers.

Supplier Selection Criteria

- Purity Requirement: $\geq 97\%$ (HPLC).
- Critical Impurity: Must be free of Isovanillin (starting material) and Regioisomers (4-(3-chloropropoxy)-3-methoxybenzaldehyde).
- Documentation: Supplier must provide $^1\text{H-NMR}$ confirming the triplet peak for the $-\text{CH}_2\text{Cl}$ group.

Representative Commercial Suppliers

Supplier	Region	Catalog / ID	Purity Grade	Notes
BLDpharm	Global (CN/US)	BD160352	97%+	Reliable stock for gram-scale R&D.
Apollo Scientific	Europe (UK)	OR303312	95-98%	Good regulatory documentation for EU.
abcr Gute Chemie	Europe (DE)	AB358100	High Purity	Specialized in fine organic synthesis.
Combi-Blocks	USA	(Check CAS)	95%+	Excellent for rapid US delivery.

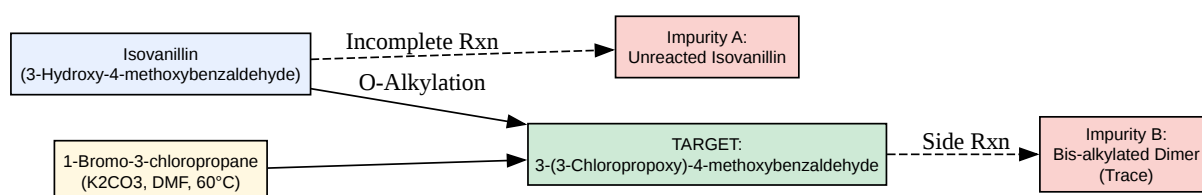
Note: Always verify the specific batch CoA before purchase, as "custom synthesis" batches can vary in impurity profiles.

Technical Validation: Synthesis & QC

To validate the purity of purchased material, one must understand its synthesis and potential impurities.

Synthesis Pathway & Impurity Origin

The standard synthesis involves the alkylation of Isovanillin with 1-bromo-3-chloropropane.



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Figure 1: Synthesis pathway showing the origin of critical impurities.

Quality Control Protocol (Self-Validating System)

Method A: HPLC Purity Analysis

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 4.6 x 100 mm, 3.5 µm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid

- B: Acetonitrile + 0.1% Formic Acid
- Gradient: 10% B to 90% B over 15 minutes.
- Detection: UV @ 254 nm (aromatic ring) and 280 nm (aldehyde).
- Acceptance Criteria: Main peak >97% area. No single impurity >1%.

Method B: ¹H-NMR Identity Verification (DMSO-d₆)

- Aldehyde Proton: Singlet at ~9.85 ppm. (Confirms oxidation state).
- Aromatic Region: 3 protons (multiplet 7.0 - 7.6 ppm).
- Methoxy Group: Singlet at ~3.85 ppm (3H).[3]
- Linker Region (Diagnostic):
 - Triplet at ~4.15 ppm (O-CH₂-).
 - Triplet at ~3.80 ppm (Cl-CH₂-). Critical: If this is shifted or missing, hydrolysis to alcohol may have occurred.
 - Quintet at ~2.20 ppm (central -CH₂-).

Handling & Stability

- Storage: Store at 2-8°C under inert gas (Nitrogen/Argon). Aldehydes are prone to air oxidation to benzoic acids.
- Stability: The alkyl chloride is relatively stable but can hydrolyze to the alcohol if exposed to strong bases or prolonged moisture.
- Safety: Irritant. Wear standard PPE.[4][5] The alkyl chloride moiety is a potential alkylating agent; handle with care in a fume hood.

References

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